

A Comparative Guide to MEK Inhibition: U0126 vs. U0124

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Compound of Interest		
Compound Name:	U0124	
Cat. No.:	B1663686	Get Quote

For researchers in cellular biology and drug development, the MEK/ERK signaling pathway is a critical area of study due to its central role in cell proliferation, differentiation, and survival. Dysregulation of this pathway is a hallmark of many cancers, making MEK inhibitors invaluable research tools. This guide provides a detailed comparison of two commonly cited compounds in MEK inhibition studies: U0126 and its analog, **U0124**.

Performance and Specificity: A Head-to-Head Comparison

U0126 is a potent and selective inhibitor of MEK1 and MEK2, the upstream kinases of ERK1/2. In contrast, **U0124** is consistently characterized as an inactive analog of U0126, making it an ideal negative control for experiments investigating the effects of MEK inhibition.

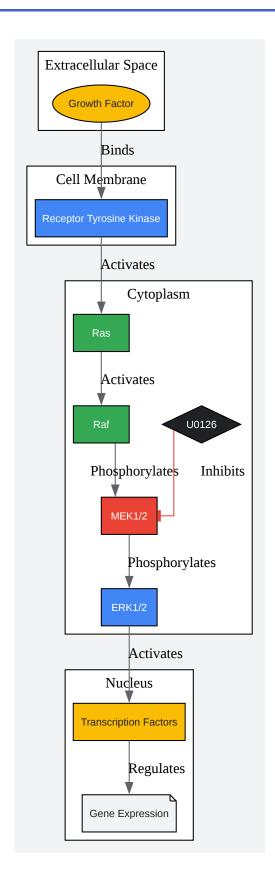


Feature	U0126	U0124
Target	MEK1 and MEK2	Does not inhibit MEK
Mechanism of Action	Non-competitive inhibitor of MEK1/2 kinase activity	Inactive analog of U0126
IC50 (MEK1)	~72 nM[1]	No inhibition up to 100 μM[2]
IC50 (MEK2)	~58 nM[1]	No inhibition up to 100 μM[2]
Primary Use	Inhibition of the MAPK/ERK signaling pathway	Negative control for U0126 experiments
Observed Cellular Effects	Inhibition of ERK1/2 phosphorylation, induction of cell cycle arrest, potential for apoptosis or autophagy modulation	Minimal to no effect on ERK1/2 phosphorylation[3][4]
Selectivity	Highly selective for MEK1/2 with little to no effect on other kinases such as PKC, Raf, JNK, and Cdk2/4[1]	N/A (inactive)

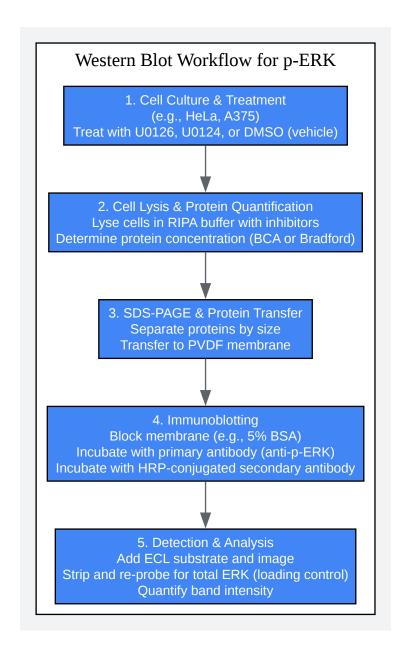
Visualizing the MEK/ERK Signaling Pathway

The MAPK/ERK pathway is a cascade of protein kinases that relays extracellular signals to the nucleus to regulate gene expression. U0126 acts by directly inhibiting MEK1 and MEK2, thereby preventing the phosphorylation and activation of ERK1 and ERK2.

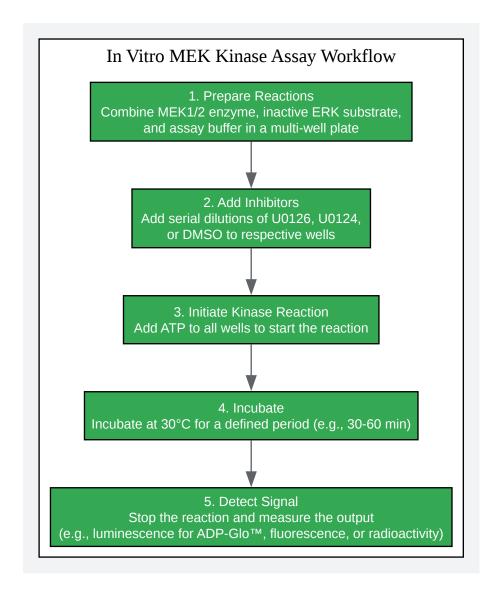












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